

Prudent Disposal Procedures for 3-Thio-pheneacrylic Acid Methyl Ester

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Compound of Interest

Compound Name: 3-Thio-pheneacrylic acid methyl ester

Cat. No.: B159533

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The following provides a comprehensive guide to the proper disposal of **3-Thio-pheneacrylic acid methyl ester** (CAS No. 135835-43-7). This information is intended for researchers, scientists, and drug development professionals. It is imperative to supplement these guidelines with a thorough review of your institution's specific safety protocols and in consultation with your Environmental Health and Safety (EHS) department. A complete Safety Data Sheet (SDS) should be obtained from the supplier and reviewed before handling this chemical.

Immediate Safety and Handling Precautions

Limited publicly available safety data exists for **3-Thio-pheneacrylic acid methyl ester**. Therefore, it should be handled as a potentially hazardous substance.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a laboratory coat, nitrile gloves, and chemical safety goggles.
- **Ventilation:** All work with this compound should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- **Spill Management:** In case of a spill, evacuate the immediate area. For small spills, absorb the material with an inert absorbent such as vermiculite, dry sand, or earth. Place the

contaminated absorbent into a sealed, appropriately labeled container for hazardous waste disposal. Do not allow the chemical to enter drains or waterways.

Step-by-Step Disposal Protocol

The disposal of **3-Thio-pheneacrylic acid methyl ester** must comply with federal, state, and local regulations. The U.S. Environmental Protection Agency (EPA) regulates hazardous waste under the Resource Conservation and Recovery Act (RCRA).^[1]

- Waste Identification and Classification:
 - Based on its chemical structure as an organic sulfur compound and an ester, **3-Thio-pheneacrylic acid methyl ester** should be treated as hazardous chemical waste.
 - Consult your institution's EHS department to determine the appropriate waste codes.
- Waste Segregation and Collection:
 - Do not dispose of this chemical down the drain.
 - Collect waste **3-Thio-pheneacrylic acid methyl ester** in a dedicated, properly labeled hazardous waste container. The container should be made of a compatible material (e.g., glass or polyethylene).
 - The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**3-Thio-pheneacrylic acid methyl ester**".
 - Do not mix this waste with other chemical waste streams unless explicitly permitted by your EHS department. Incompatible materials can lead to dangerous chemical reactions.
- Storage of Chemical Waste:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
 - The SAA should be a secondary containment system to prevent the release of the chemical in case of a leak.

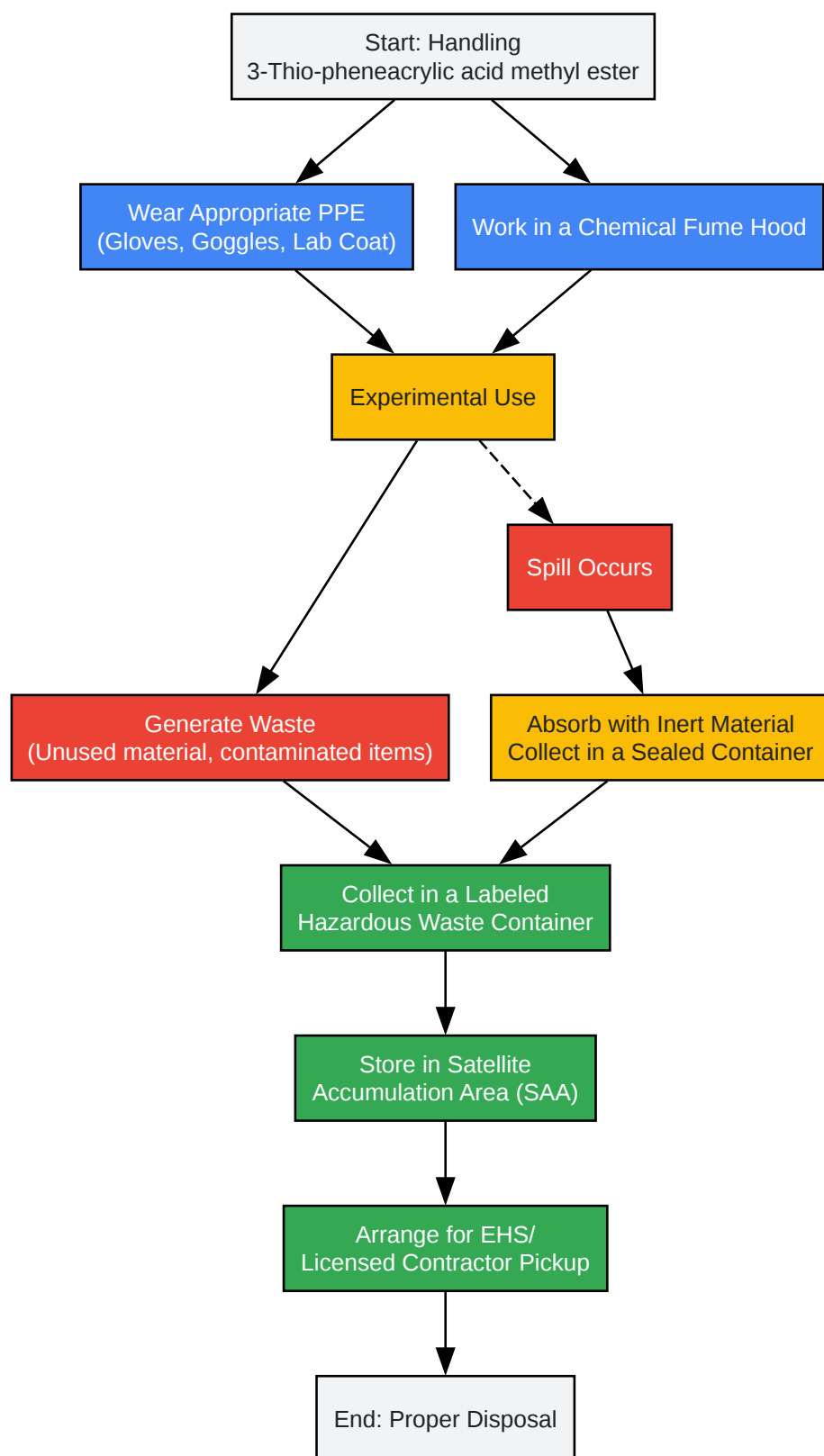
- Ensure the storage area is cool, dry, and well-ventilated, away from sources of ignition.
- Arranging for Disposal:
 - Once the waste container is full or has been in storage for the maximum allowable time per institutional policy (often not exceeding one year for partially filled containers in an SAA), arrange for its collection by your institution's EHS department or a licensed hazardous waste disposal contractor.^[1]
 - A hazardous waste manifest will be required for off-site transportation and disposal. This document tracks the waste from its point of generation to its final disposal facility.^[1]

Quantitative Data Summary for Disposal

Parameter	Value/Information	Source/Regulation
CAS Number	135835-43-7	Chemical Supplier
Molecular Formula	C8H8O2S	Chemical Supplier
Physical Form	Crystalline solid	Cayman Chemical
Recommended Storage	-20°C	Cayman Chemical
EPA Regulation	RCRA	U.S. EPA
Disposal Method	Incineration or other methods by a licensed hazardous waste facility	General Laboratory Practice
Sewer Disposal	Prohibited	General Laboratory Practice

Experimental Workflow and Disposal Decision Process

The following diagram illustrates the decision-making process for the proper handling and disposal of **3-Thio-pheneacrylic acid methyl ester**.



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Caption: Disposal workflow for **3-Thio-pheneacrylic acid methyl ester**.

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References

- 1. Sapphire Bioscience [sapphirebioscience.com]
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